

Application Notes and Protocols for Sharpless Asymmetric Dihydroxylation using AD-mix- α

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Compound of Interest

Compound Name: AD-mix-alpha

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Introduction

The Sharpless asymmetric dihydroxylation is a powerful and widely used method for the enantioselective synthesis of vicinal diols from olefins.^{[1][2][3][4]} This reaction utilizes a catalytic amount of osmium tetroxide in the presence of a chiral ligand to achieve high levels of stereocontrol.^{[3][4]} The use of pre-packaged reagent mixtures, known as AD-mix- α and AD-mix- β , has made this a practical and reliable method for introducing chirality into molecules.^{[2][3][4]}

AD-mix- α contains the chiral ligand (DHQ)₂PHAL, derived from dihydroquinine, which typically facilitates the delivery of the hydroxyl groups to the α -face of the olefin.^{[1][4]} The mix also includes a co-oxidant, potassium ferricyanide (K₃Fe(CN)₆), to regenerate the osmium catalyst, and a base, potassium carbonate (K₂CO₃), to maintain the optimal reaction pH.^{[1][5]} This convenient formulation simplifies the experimental setup and enhances reproducibility, making it an invaluable tool in academic research and the pharmaceutical industry for the synthesis of chiral building blocks.^[1]

Materials and Equipment

- AD-mix- α
- Alkene substrate
- tert-Butanol
- Water
- Ethyl acetate
- Sodium sulfite (Na_2SO_3)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator
- Thin-layer chromatography (TLC) plates and developing chamber
- Silica gel for column chromatography (optional, for purification)

Experimental Protocol

1. Reaction Setup:

- In a round-bottom flask equipped with a magnetic stir bar, add AD-mix- α (1.4 g per 1 mmol of alkene).^[1]
- To the flask, add a 1:1 mixture of tert-butanol and water (10 mL total volume per 1 mmol of alkene; e.g., 5 mL of tert-butanol and 5 mL of water).^[1]

- Stir the mixture vigorously at room temperature until two clear phases are observed. The lower aqueous phase should be a bright yellow color.[1][5]

2. Reaction Execution:

- Cool the reaction mixture to 0 °C using an ice bath. Some salts may precipitate upon cooling. [1][5]
- Add the alkene (1 mmol) to the vigorously stirred, cooled mixture.[1]
- Continue to stir the reaction vigorously at 0 °C. For less reactive alkenes, the reaction can be allowed to warm to room temperature.[1]
- Monitor the progress of the reaction by thin-layer chromatography (TLC). The reaction is typically complete within 6-24 hours.[1]

3. Work-up and Isolation:

- Once the reaction is complete, quench the reaction by adding solid sodium sulfite (1.5 g per 1 mmol of alkene) and stir for at least one hour at room temperature.[1]
- Transfer the reaction mixture to a separatory funnel and extract the aqueous layer with ethyl acetate (3 x 20 mL).[1]
- Combine the organic layers and dry over anhydrous magnesium sulfate or sodium sulfate.[1]
- Filter the drying agent and concentrate the organic phase under reduced pressure using a rotary evaporator to obtain the crude diol.[1][5]

4. Purification:

- The crude product can be purified by flash column chromatography on silica gel using an appropriate solvent system (e.g., a mixture of ethyl acetate and hexanes) to separate the diol from the chiral ligand and other impurities.[5]

Data Presentation

The Sharpless asymmetric dihydroxylation using AD-mix- α is effective for a wide range of olefin substrates, generally providing high yields and excellent enantioselectivity.

Alkene Substrate	Product Diol	Yield (%)	Enantiomeric Excess (ee, %)
α,β -Unsaturated Ester	Corresponding Diol	65	Not specified
α,β -Unsaturated Ester	Corresponding Diol	89.9	98
Substituted Alkene	Compound 87a	40	33.8
Substituted Alkene	Compound 90a	76	54.5
Substituted Alkene	Compound 120	81	90

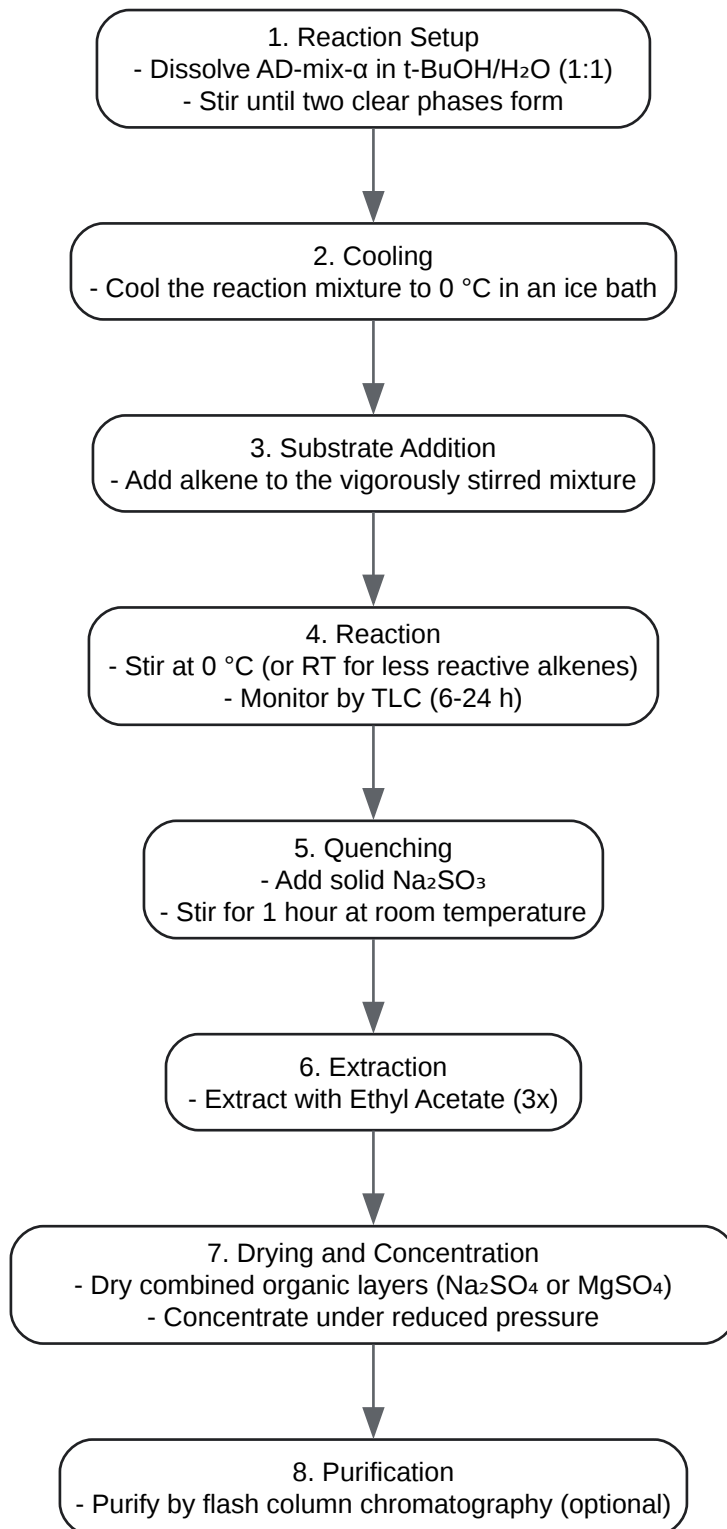
Table 1: Examples of yields and enantiomeric excess obtained with Sharpless asymmetric dihydroxylation. Data compiled from various synthetic applications.[\[4\]](#)[\[6\]](#)[\[7\]](#)

Troubleshooting and Considerations

- **Low Reactivity:** For electron-deficient or sterically hindered alkenes, the reaction rate may be slow. Adding methanesulfonamide ($\text{CH}_3\text{SO}_2\text{NH}_2$) can sometimes improve the reaction rate and enantioselectivity.[\[1\]](#)[\[3\]](#)
- **Low Enantioselectivity:** Lower than expected enantioselectivity can sometimes be attributed to a secondary, non-selective catalytic cycle.[\[3\]](#) This can often be suppressed by using a higher concentration of the chiral ligand.[\[1\]](#)
- **Safety Precautions:** AD-mix- α contains potassium osmate, which is toxic. Handle the reagent in a well-ventilated fume hood and wear appropriate personal protective equipment (gloves, safety glasses).[\[1\]](#)[\[5\]](#) Avoid adding acid to the AD-mix or reaction waste, as this can generate highly toxic hydrogen cyanide gas from the potassium ferricyanide.[\[5\]](#) Osmium tetroxide is volatile and highly toxic; never mix osmium salts with acid as this can liberate OsO_4 .[\[5\]](#)

Diagrams

Experimental Workflow for Sharpless Dihydroxylation



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Caption: Experimental workflow for the Sharpless asymmetric dihydroxylation.

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